

Structural Elucidation & Characterization Guide: 2-Bromo-5-ethylthiazole-4-carboxylic Acid

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Compound of Interest

Compound Name: 2-Bromo-5-ethylthiazole-4-carboxylic acid

Cat. No.: B11807957

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Executive Summary

The compound **2-bromo-5-ethylthiazole-4-carboxylic acid** is a high-value heterocyclic scaffold, serving as a versatile building block for kinase inhibitors and antibiotic candidates. Its structural integrity is paramount; however, the synthesis of substituted thiazoles via the Hantzsch method often presents a risk of regioisomerism. Specifically, distinguishing the target 5-ethyl-4-carboxylic acid isomer from the thermodynamically stable 4-ethyl-5-carboxylic acid requires rigorous spectroscopic validation.

This guide outlines a self-validating analytical protocol to unambiguously confirm the structure, ruling out regioisomeric impurities and confirming the position of the bromine, ethyl, and carboxylic acid moieties.

Synthetic Context & Regioisomerism Risk

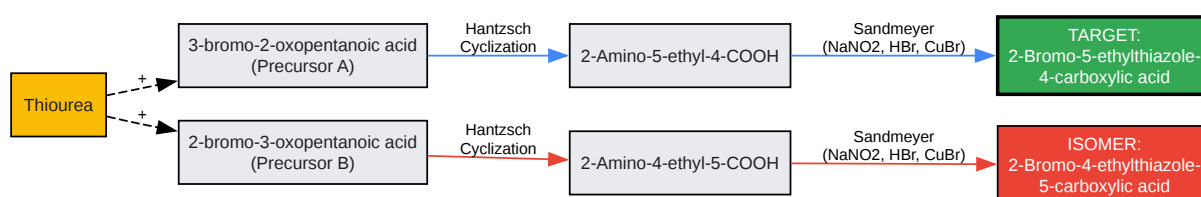
To understand the analytical challenge, one must understand the origin. The target molecule is typically synthesized via a modified Hantzsch Thiazole Synthesis. The regiochemistry is dictated by the starting

-halo-keto derivative.

- Target Pathway (5-Ethyl-4-COOH): Condensation of thiourea with 3-bromo-2-oxopentanoic acid (or ester), followed by Sandmeyer bromination.
- Isomer Pathway (4-Ethyl-5-COOH): Condensation of thiourea with 2-bromo-3-oxopentanoic acid, followed by Sandmeyer bromination.

Ambiguity arises if the starting material undergoes isomerization or if the wrong precursor was employed. Therefore, the analytical strategy focuses on connectivity proof rather than just functional group confirmation.

Visualization: Synthetic Divergence



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Figure 1: Synthetic divergence showing how precursor selection dictates the final regioisomer. The analytical goal is to distinguish the Green node from the Red node.

Analytical Strategy: The Self-Validating Workflow

We employ a "Triangulation" approach where three independent datasets must converge on the same structure.

Method	Primary Question Answered	Critical Marker
HRMS (ESI)	Is the formula correct and is Br present?	Br Isotope Pattern (1:1 doublet)
¹ H NMR	Are the Ethyl and Acid groups present?	Integral ratio (2:3 for Ethyl)
2D NMR (HMBC)	Where are the groups attached?	3-bond correlations (Ethyl C4 vs C5)

Mass Spectrometry (MS) Analysis

The presence of Bromine provides a unique spectral signature due to the natural abundance of (50.7%) and (49.3%).

- Ionization: ESI- (Negative Mode) is preferred for carboxylic acids

.

- Expected Pattern: A 1:1 doublet separated by 2 mass units.

- Formula:

- Exact Mass: ~234.93 (for

) and ~236.93 (for

).

Diagnostic Check: If the mass spectrum shows a single peak or a ratio deviating significantly from 1:1, the bromination was unsuccessful (likely resulting in a hydroxyl or chloro impurity).

NMR Spectroscopy: The Definitive Proof

This is the core of the elucidation. We compare the Target (5-Ethyl) against the Isomer (4-Ethyl).

Proton () NMR Data (DMSO-)

- Acid Proton: Broad singlet at 12.0–14.0 ppm (exchangeable with).
- Ethyl Group:
 - Target (5-Et): Quartet (~3.0 ppm) and Triplet (~1.2 ppm).
 - Isomer (4-Et): Quartet (~2.8 ppm) and Triplet (~1.2 ppm).
 - Note: The chemical shift difference is subtle; therefore, 1D NMR is insufficient for assignment.

Carbon () NMR & HMBC Correlations

This is the decision point. We utilize Heteronuclear Multiple Bond Correlation (HMBC) to trace the connectivity.

Key Theoretical Shifts (Predicted):

- C2 (C-Br): ~135–140 ppm (Shielded by heavy atom effect relative to C-H).
- C4 (Ring): ~145–150 ppm (Deshielded by -N and -COOH).
- C5 (Ring): ~135–145 ppm.
- C=O (Acid): ~162 ppm.

The HMBC "Smoking Gun": We look for the correlation from the Ethyl Methylene Protons () to the quaternary ring carbons.

Correlation Source	Target Structure (5-Ethyl)	Isomer Structure (4-Ethyl)
Ethyl CH2 Protons	Strong 3-bond coupling to C4. Weak/No coupling to C=O.	Strong 3-bond coupling to C5. Strong 3-bond coupling to C2.
Differentiation	In the target, the Ethyl group is "far" from the Nitrogen.	In the isomer, the Ethyl is adjacent to Nitrogen.

Crucial Logic: In the Target (5-ethyl-4-COOH), the Ethyl

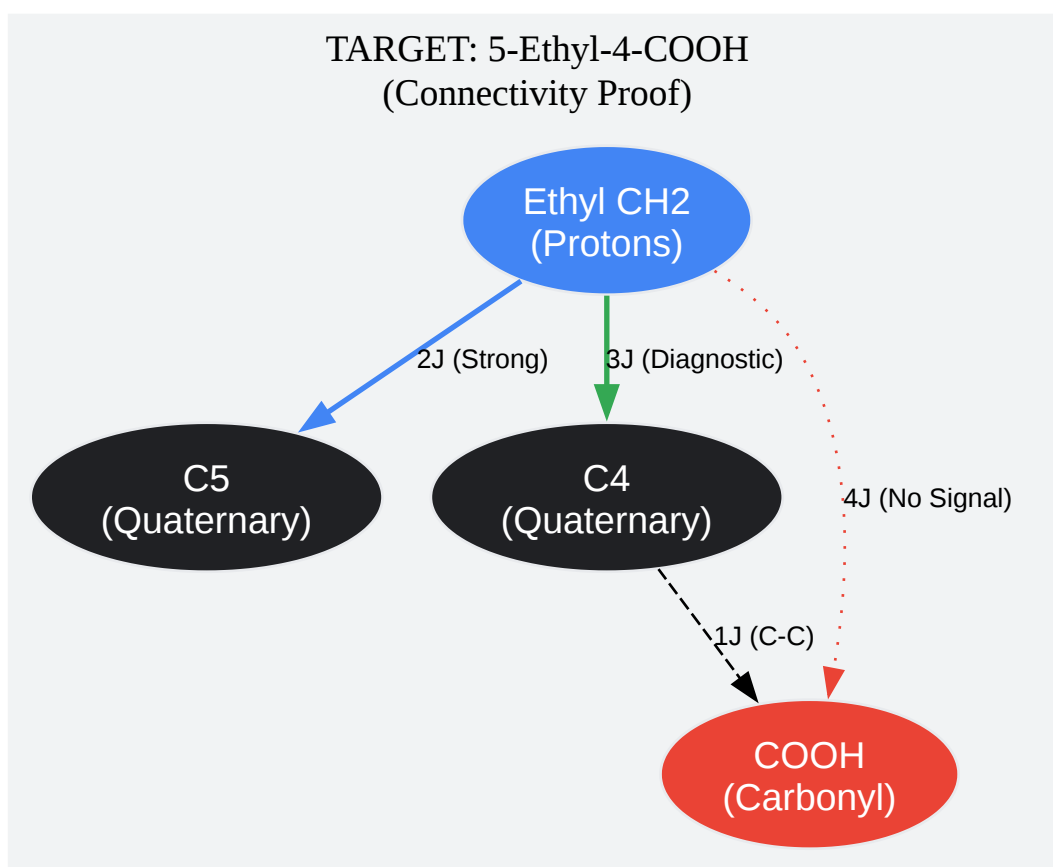
protons are 3 bonds away from the C4 quaternary carbon. The COOH is attached to C4. Therefore, you should see an HMBC correlation between the Ethyl

and the ring carbon C4, which itself correlates to the Carbonyl carbon.

In the Isomer (4-ethyl-5-COOH), the Ethyl

is attached to C4. It will show a 2-bond coupling to C4 and a 3-bond coupling to C5.

Visualization: HMBC Connectivity Logic



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Figure 2: HMBC Correlation diagram. The absence of a correlation between Ethyl protons and the Carbonyl carbon (4-bond distance) supports the 5-ethyl-4-COOH structure. In the 4-ethyl isomer, the Ethyl protons would be closer to the nitrogen but still 4 bonds from the C5-COOH carbonyl.

Experimental Protocol

Step 1: Sample Preparation

- Dissolve 10 mg of the solid in 0.6 mL of DMSO-
.
(CDCl₃ may be used if solubility permits, but carboxylic acids often dimerize, broadening signals).
- Ensure the solution is clear; filter if necessary to remove inorganic salts (NaBr/CuBr residues).

Step 2: Data Acquisition

Run the following sequence on a 400 MHz (or higher) spectrometer:

- ¹H ZG30: 16 scans. Check for solvent peaks and purity.
- ¹³C JMOD/APT: 512 scans. Distinguish C/CH₂ (up/down) from CH/CH₃.
- ¹H-¹³C HSQC: Identify protonated carbons (Ethyl group).
- ¹H-¹³C HMBC: Optimized for 8 Hz coupling. Critical for quaternary carbons.

Step 3: Data Interpretation Table

Use this template to tabulate results.

Position	Atom Type	(ppm)	(ppm)	HMBC Correlations (H C)
2	C-Br	-	~138.0	-
4	C-quat	-	~148.5	From Ethyl (3J)
5	C-quat	-	~142.0	From Ethyl (3J)
COOH	C=O	13.5 (br s)	~161.5	-
Ethyl-1		3.05 (q)	~22.5	To C5, C4, Ethyl-
Ethyl-2		1.25 (t)	~14.0	To Ethyl- , C5

Note: Chemical shifts are estimated based on substituent additivity rules for thiazoles.

References

- PubChem Compound Summary: 2-Bromo-4-ethylthiazole-5-carboxylic acid (Regioisomer Reference). National Center for Biotechnology Information. Retrieved from .
- Thiazole Synthesis: Hantzsch, A. (1881). "Ueber die Einwirkung des Chloracetons auf Thiamide". Berichte der deutschen chemischen Gesellschaft. (Foundational chemistry for thiazole ring construction).
- NMR of Thiazoles: "Spectroscopic Properties of Thiazoles." Heterocyclic Chemistry References. (General reference for C2/C4/C5 shift trends).

Disclaimer: This guide is intended for research purposes. All synthesized compounds should be handled with appropriate PPE and in accordance with local safety regulations.

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